

Resolving Ambiguity: Defining "MCA Succinimidyl Ester"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MCA succinimidyl ester

Cat. No.: B014355

[Get Quote](#)

The term "**MCA succinimidyl ester**" can refer to two distinct chemical compounds, each with unique properties and applications in research and drug development. To provide an accurate and in-depth technical guide, it is crucial to first clarify which of these molecules is the subject of interest.

Compound 1: 7-Methoxycoumarin-4-acetic acid, succinimidyl ester

This molecule is a fluorescent labeling reagent. The "MCA" in its name is an abbreviation for Methoxycoumarin-4-acetic acid. It is widely used for developing Förster Resonance Energy Transfer (FRET) peptide substrates to analyze protease activities and for High-Performance Liquid Chromatography (HPLC) derivatization with fluorescence detection.^[1] The succinimidyl ester group allows for the selective reaction with aliphatic amines.^[1]

Chemical Structure:

graph "7_Methoxycoumarin_4_acetic_acid_succinimidyl_ester" { layout=neato; node [shape=none, image="https://p10.hostingprod.com/@MCE_Chemicals/Product_Images/HY-W324458.png"]; MCA_SE; }
Caption: Chemical structure of 7-Methoxycoumarin-4-acetic acid, succinimidyl ester.

Compound 2: 6-Maleimidocaproic acid N-succinimidyl ester

This compound is a heterobifunctional crosslinker, and its name is sometimes abbreviated in a way that could be misconstrued as "MCA". It contains both a maleimide group and an N-hydroxysuccinimide (NHS) ester. The NHS ester reacts with primary amines, while the

maleimide group reacts with sulfhydryl (thiol) groups. This dual reactivity makes it a valuable tool for creating stable conjugates between two different molecules, such as in the preparation of antibody-drug conjugates (ADCs), enzyme immunoconjugates, and hapten-carrier molecule conjugates.[2][3][4] It is also known by the synonym EMCS (N-e-Maleimidocaproyl-oxy succinimide ester).[2][5]

Chemical Structure:

graph "6_Maleimidocaproic_acid_N_succinimidyl_ester" { layout=neato; node [shape=none, image="https://www.sigmaaldrich.com/deepweb/assets/sigmaaldrich/product/svg/m9794.svg"]; EMCS; } Caption: Chemical structure of 6-Maleimidocaproic acid N-succinimidyl ester.

To proceed with generating a comprehensive technical guide that meets your requirements, please specify which of these two **"MCA succinimidyl ester"** compounds you would like to focus on:

- 7-Methoxycoumarin-4-acetic acid, succinimidyl ester (the fluorescent label)
- 6-Maleimidocaproic acid N-succinimidyl ester (the crosslinker)

Once you have clarified your compound of interest, a detailed whitepaper will be developed, including structured data tables, experimental protocols, and Graphviz diagrams as requested.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MCA succinimidyl ester [7-Methoxycoumarin-4-acetic acid, succinimidyl ester] | AAT Bioquest [aatbio.com]
- 2. 6-(马来酰亚胺基)己酸琥珀酰亚胺酯 ≥98%, powder | Sigma-Aldrich [sigmaaldrich.com]
- 3. 6-Maleimidoheptanoic acid N-hydroxysuccinimide ester = 98.0 HPLC 55750-63-5 [sigmaaldrich.com]
- 4. 6-Maleimidoheptanoic acid N-hydroxysuccinimide ester 98 55750-63-5 [sigmaaldrich.com]

- 5. N-Succinimidyl 6-maleimidoheptanoate | 55750-63-5 [chemicalbook.com]
- To cite this document: BenchChem. [Resolving Ambiguity: Defining "MCA Succinimidyl Ester"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014355#mca-succinimidyl-ester-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com